

Molecular formula and accurate molecular weight of Clobetasone Butyrate

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Compound of Interest

Compound Name: Clobetasone Butyrate

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Technical Data Sheet: Clobetasone Butyrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental molecular properties of **Clobetasone Butyrate**, a potent synthetic glucocorticoid. The accurate determination of its molecular formula and weight is critical for a wide range of applications in research and pharmaceutical development, including analytical method development, dosage form design, and metabolic pathway analysis.

Core Molecular Information

The essential molecular identifiers for **Clobetasone Butyrate** are presented below. This data is foundational for all subsequent chemical and biological investigations.

Parameter	Value
Molecular Formula	C ₂₆ H ₃₂ ClFO ₅ [1][2][3][4][5]
Accurate Molecular Weight	478.1922300 Da
Average Molecular Weight	478.98 g/mol

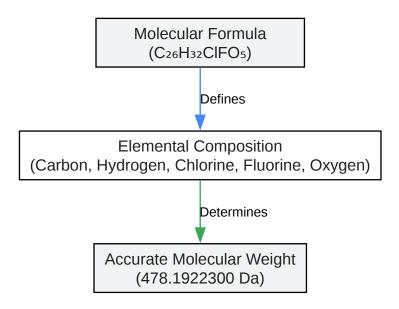
Note on Molecular Weight: The accurate molecular weight (monoisotopic mass) is crucial for high-resolution mass spectrometry, enabling precise identification of the compound. The



average molecular weight is typically used for stoichiometric calculations in synthetic chemistry and formulation development.

Logical Relationship of Molecular Properties

The molecular formula of a compound dictates its molecular weight. Understanding this relationship is fundamental to chemical characterization. The following diagram illustrates this basic but critical concept.



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Caption: Relationship between Molecular Formula and Molecular Weight.

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